

Comparative Guide: Piperazin-2-one vs. Morpholin-3-one Linkers

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Compound of Interest

Compound Name: 4-(Piperidin-4-yl)piperazin-2-one

Cat. No.: B13498791

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Executive Summary

In the rational design of heterobifunctional molecules (e.g., PROTACs) and fragment-based drug discovery, the choice of linker determines not just connectivity but also physicochemical compliance and metabolic fate.^{[1][2]}

- **Piperazin-2-one (Ketopiperazine):** The superior choice for linear connectivity. Its dual-nitrogen architecture allows for facile 1,4-substitution, providing a rigid, semi-polar scaffold with tunable basicity. It is the "workhorse" for introducing constrained polarity into a chain.
- **Morpholin-3-one (Morpholinone):** A specialized scaffold for metabolic hardening and neutrality. Unlike piperazinone, it lacks a second handle for easy N-substitution, requiring complex C-functionalization to act as a linker. It is best used when minimizing basicity is critical or as a terminal motif, rather than a linear connector.

Quick Selection Matrix

Feature	Piperazin-2-one	Morpholin-3-one
Primary Utility	Linear Linker (N1–N4 connectivity)	Terminal Cap or C-functionalized Linker
Synthetic Ease	High (N,N-dialkylation)	Low (Requires C-H activation/cyclization)
Basicity (pKa)	Tunable (~6.0–7.0 at N4)	Neutral (Non-basic)
H-Bonding	Donor (Amide NH) + Acceptor (CO, N4)	Acceptor (CO, Ether O)
Metabolic Stability	High (Amide prevents N-dealkylation)	Very High (Lactam + Ether stability)

Structural & Physicochemical Analysis[4][5][6][7]

Conformational Vectors

The geometric exit vectors defined by these rings dictate the spatial orientation of the connected warheads.

- **Piperazin-2-one:** Typically utilized as a 1,4-linker. The ring adopts a twisted boat or half-chair conformation. The vector angle between substituents at N1 and N4 is approximately 120–140°, creating a "kink" rather than a straight line. This is crucial for inducing turn conformations in PROTACs to wrap around E3 ligases.
- **Morpholin-3-one:** To function as a linker, one connection is at N4 (amide nitrogen). The second connection must be at a carbon (usually C2 or C6). This creates a chiral center and a more complex vector analysis. The lack of a second nitrogen makes it structurally distinct from the linear piperazine class.

Physicochemical Properties

The following data compares the core scaffolds substituted with methyl groups to simulate linker connections.

Property	1,4-Dimethylpiperazin-2-one	4-Methylmorpholin-3-one
MW (Da)	128.17	115.13
cLogP	-0.8 (Hydrophilic)	-1.1 (Highly Hydrophilic)
TPSA (Å²)	23.5 (Amide) + 3.2 (Amine) ≈ 27	29.5 (Amide + Ether)
pKa (Conj. Acid)	~6.5 (at N4 amine)	< 0 (Non-basic)
H-Bond Donors	0 (if N-alkylated)	0 (if N-alkylated)
H-Bond Acceptors	2 (C=O, N4)	2 (C=O, Ether O)

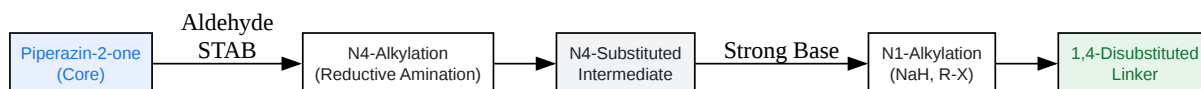
Key Insight: Piperazin-2-one retains a basic center (N4), which can improve solubility via protonation at physiological pH but may introduce hERG liability. Morpholin-3-one is electronically neutral, avoiding cation-trapping issues but relying solely on polarity for solubility.

Synthetic Workflows

The primary differentiator is synthetic accessibility. Piperazin-2-one is "linker-ready," while Morpholin-3-one requires advanced chemistry to be bifunctional.

Piperazin-2-one Synthesis (The "Easy" Route)

The synthesis exploits the differential nucleophilicity of the two nitrogens. The N4-amine is nucleophilic; the N1-amide is not, requiring deprotonation.



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Caption: Stepwise functionalization of piperazin-2-one allows precise control over N1 and N4 substituents.

Morpholin-3-one Synthesis (The "Hard" Route)

Since N4 is the only nitrogen, the second connection point must be installed on the carbon skeleton, often requiring de novo cyclization or C-H activation.

- De Novo Assembly: Reaction of an amino alcohol with a chloroacetyl derivative, followed by cyclization.
- C-H Functionalization: Using metal catalysis (e.g., Ru or Pd) to install an aryl or alkyl group at the alpha-position (C2) of the ether oxygen.

Verdict: For routine linker generation, Piperazin-2-one is preferred due to the commercial availability of the core and the simplicity of N-alkylation.

Metabolic Stability & Biological Performance[4][6][8]

Metabolic Soft Spots

- Piperazine (Parent): Highly susceptible to N-oxidation and N-dealkylation by CYPs.
- Piperazin-2-one: The introduction of the C2-carbonyl (lactam) stabilizes the ring. The N1 position is metabolically inert due to amide resonance. The N4 position is still susceptible to oxidative dealkylation, but the electron-withdrawing effect of the carbonyl (2 bonds away) reduces the pKa and nucleophilicity, slightly improving stability compared to piperazine.
- Morpholin-3-one: The ether oxygen is metabolically robust. The lactam nitrogen (N4) is stable. This scaffold is considered a "metabolic sink"—highly stable and often excreted unchanged.

Permeability (PAMPA/Caco-2)

- Piperazin-2-one: Good permeability, but the basic N4 can lead to lysosomal trapping or P-gp efflux if the overall molecule is too lipophilic.
- Morpholin-3-one: Excellent passive permeability due to lack of charge and moderate polarity.

Experimental Protocols

Protocol A: Selective Synthesis of a 1,4-Piperazin-2-one Linker

This protocol describes the installation of a linker chain at N1, assuming N4 is protected or already substituted.

Reagents: Piperazin-2-one, Sodium Hydride (60% dispersion), DMF, tert-butyl bromoacetate (Linker precursor).

- Preparation: Dissolve piperazin-2-one (1.0 eq) in anhydrous DMF (0.2 M) under Argon.
- Deprotonation: Cool to 0°C. Add NaH (1.2 eq) portion-wise. Evolution of H₂ gas will be observed. Stir at 0°C for 30 min to ensure formation of the N1-anion.
- Alkylation: Add tert-butyl bromoacetate (1.1 eq) dropwise.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–16 hours. Monitor by LC-MS (Target mass M+H).
- Workup: Quench with saturated NH₄Cl solution. Extract with EtOAc (3x). Wash organics with LiCl (5% aq) to remove DMF, then brine. Dry over Na₂SO₄.
- Purification: Flash chromatography (DCM/MeOH gradient).

Validation Point: The N1-alkylated product should show a characteristic shift in the amide proton signal (disappearance) in ¹H NMR and a distinct retention time shift in LC-MS.

Protocol B: Microsomal Stability Assay (Comparative)

To verify the stability advantage of the lactam scaffolds.

- System: Human Liver Microsomes (HLM) at 0.5 mg/mL protein.
- Test Compounds: Piperazine analog (Control), Piperazin-2-one linker, Morpholin-3-one linker.
- Incubation: 1 μM compound in phosphate buffer (pH 7.4) + NADPH regenerating system.

- Sampling: Aliquots at 0, 15, 30, 60 min. Quench with ice-cold Acetonitrile containing Internal Standard.
- Analysis: LC-MS/MS. Plot $\ln(\% \text{ remaining})$ vs. time to determine intrinsic clearance ().
- Expected Result: Stability ranking: Morpholin-3-one > Piperazin-2-one > Piperazine.

References

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Note: This guide prioritizes the practical application of these rings as linkers. While Morpholin-3-one offers superior stability, its synthetic complexity often relegates it to a secondary choice behind the versatile Piperazin-2-one.

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Sources

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